

Gallium(III) nitrate hydrate molecular weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Gallium(III) nitrate hydrate

Cat. No.: B1631410

[Get Quote](#)

An In-depth Technical Guide to **Gallium(III) Nitrate Hydrate**: From Fundamental Properties to Therapeutic Mechanisms

Introduction

Gallium(III) nitrate, a group IIIa metal salt, has emerged from a compound of elemental interest to a clinically significant therapeutic agent. Initially recognized for the tumor-localizing properties of its radioactive isotope, ^{67}Ga , the stable form, gallium(III) nitrate, has been developed and approved by the U.S. Food and Drug Administration (FDA) as Ganite® for the treatment of cancer-related hypercalcemia.^{[1][2]} Its utility, however, extends far beyond calcium regulation, with demonstrated antineoplastic, antimicrobial, and immunosuppressive activities.^{[1][3][4]}

For researchers, scientists, and drug development professionals, a precise understanding of this compound's fundamental physicochemical properties is the bedrock upon which all experimental and clinical work is built. The most basic of these properties—its molecular weight—is intrinsically linked to its hydration state, which dictates stoichiometry, formulation, and analytical validation. This guide provides a comprehensive examination of **gallium(III) nitrate hydrate**, beginning with its molecular weight and expanding to its analytical characterization, mechanisms of action, and the experimental protocols necessary for its rigorous scientific application.

Part 1: Physicochemical Properties and Molecular Weight

Gallium(III) nitrate is a white, crystalline solid that is highly soluble in water and ethanol.[5][6][7] As an oxidizing agent, it must be handled with care and stored away from combustible or reducing materials.[6][8] The compound is hygroscopic and typically exists in a hydrated form, denoted as $\text{Ga}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$. The number of water molecules (x) is critical as it directly alters the molecular weight.

The anhydrous form, $\text{Ga}(\text{NO}_3)_3$, serves as the basis for calculation, but the hydrated forms are what are commonly supplied and utilized in laboratory settings. The nonahydrate, with nine water molecules, is a frequently referenced form.[9][10][11] Thermogravimetric analysis (TGA) studies indicate that commercially available gallium nitrate hydrate often contains between eight and nine water molecules.[9][12]

Table 1: Molecular Weight of Gallium(III) Nitrate Forms

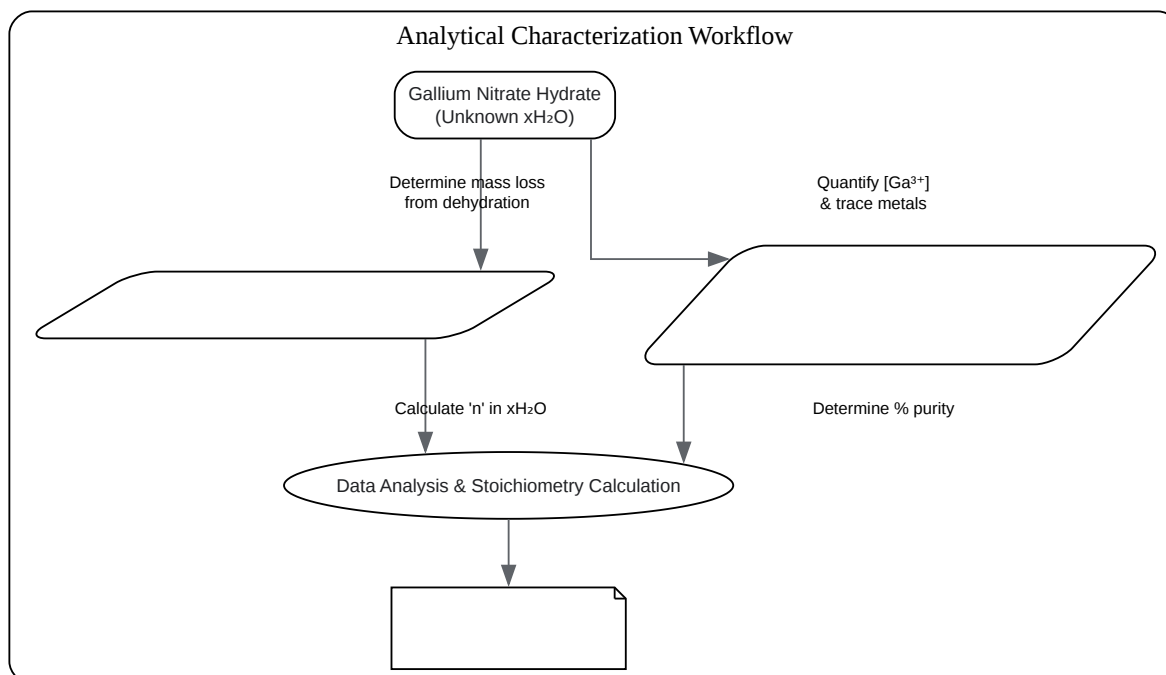
Compound Form	Chemical Formula	Molar Mass (g/mol)	Source(s)
Anhydrous	$\text{Ga}(\text{NO}_3)_3$	255.74	[13][14]
Monohydrate	$\text{Ga}(\text{NO}_3)_3 \cdot \text{H}_2\text{O}$	273.75	[15]
Octahydrate	$\text{Ga}(\text{NO}_3)_3 \cdot 8\text{H}_2\text{O}$	400.86 (calculated)	[12]
Nonahydrate	$\text{Ga}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$	417.88 (calculated)	[10]

Note: Molar masses for hydrates are calculated based on the anhydrous weight plus the weight of the corresponding number of water molecules ($\text{H}_2\text{O} \approx 18.015 \text{ g/mol}$).

The variability in hydration state makes experimental verification of the molecular formula essential for accurate dosing in both preclinical and clinical research.

Part 2: Analytical Characterization & Self-Validating Protocols

To ensure the identity, purity, and hydration state of a given lot of **gallium(III) nitrate hydrate**, a multi-step analytical workflow is required. This system serves as a self-validating process, confirming both the elemental composition and the degree of hydration.



[Click to download full resolution via product page](#)

Caption: Workflow for the definitive characterization of **Gallium(III) Nitrate Hydrate**.

Experimental Protocol 1: Determination of Hydration State via Thermogravimetric Analysis (TGA)

Causality: TGA measures the change in mass of a sample as a function of temperature. For a hydrate, heating will cause a distinct mass loss corresponding to the evaporation of water

molecules. By precisely measuring this loss, one can calculate the initial number of water molecules.[16][17]

Methodology:

- Instrument Calibration: Calibrate the TGA instrument for mass and temperature using certified standards.
- Sample Preparation: Accurately weigh 5-10 mg of **gallium(III) nitrate hydrate** into a ceramic or platinum TGA pan.
- Analysis Conditions:
 - Atmosphere: Inert (e.g., Nitrogen) at a flow rate of 20-50 mL/min to prevent oxidative side reactions.
 - Temperature Program: Equilibrate at 30°C. Ramp the temperature from 30°C to 300°C at a rate of 10°C/min. The decomposition to gallium oxide occurs at higher temperatures.[16][17]
- Data Interpretation:
 - Identify the step-wise mass loss on the resulting thermogram between approximately 60°C and 180°C.[16] This corresponds to the loss of water of hydration.
 - Calculate the percentage mass loss (%WL) for this step.
 - Determine the number of water molecules (n) using the formula: $n = (M_{\text{Wanhydrous}} \times \%WL) / (M_{\text{Wwater}} \times (100 - \%WL))$ Where $M_{\text{Wanhydrous}}$ is 255.74 g/mol and M_{Wwater} is ~18.015 g/mol .

Experimental Protocol 2: Purity and Gallium Content via ICP-MS

Causality: Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) is a highly sensitive elemental analysis technique capable of quantifying the gallium content and detecting trace

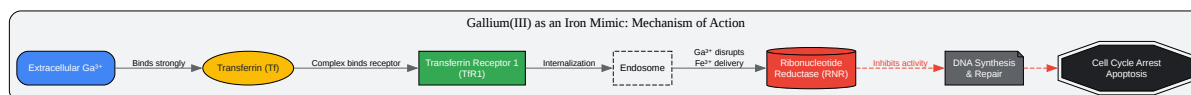
metal impurities to parts-per-billion levels.[18][19] This confirms the purity of the compound with respect to its primary element.

Methodology:

- **Standard Preparation:** Prepare a series of calibration standards of known gallium concentration (e.g., 1, 10, 100 ppb) from a certified gallium standard solution, matrix-matched with dilute nitric acid (e.g., 2% HNO₃).
- **Sample Digestion:**
 - Accurately weigh a sample of the gallium nitrate hydrate and dissolve it in high-purity deionized water.
 - Dilute the sample with 2% nitric acid to a final concentration within the calibrated range of the instrument. A precise dilution factor is critical.
- **Instrumental Analysis:**
 - Aspirate the standards and sample solutions into the ICP-MS.
 - Monitor the primary isotopes for gallium (⁶⁹Ga and ⁷¹Ga) and a suite of potential trace metal impurities.
- **Data Analysis:**
 - Generate a calibration curve from the standard solutions.
 - Use the curve to determine the gallium concentration in the prepared sample solution.
 - Back-calculate the percentage by mass of gallium in the original solid sample, accounting for the dilution factor. This result should align with the theoretical percentage of gallium in the hydrated form determined by TGA.

Part 3: Mechanism of Action & Therapeutic Applications

The therapeutic efficacy of gallium nitrate stems from its remarkable ability to mimic ferric iron (Fe^{3+}).^{[2][20]} Gallium(III) and iron(III) share a similar ionic radius and charge, allowing gallium to function as a "Trojan horse" that hijacks cellular iron transport and metabolism pathways.^[21]^[22] This mechanism is central to its anticancer and antimicrobial effects.



[Click to download full resolution via product page](#)

Caption: Gallium(III) disrupts iron metabolism to inhibit DNA synthesis.

Key Mechanistic Steps:

- **Binding to Transferrin:** In circulation, Ga^{3+} binds to the iron-transport protein transferrin with greater affinity than Fe^{3+} .^[20]
- **Cellular Uptake:** The Ga^{3+} -transferrin complex is taken up by cells, particularly rapidly proliferating cancer cells that overexpress the transferrin receptor.^{[1][2]}
- **Inhibition of Ribonucleotide Reductase (RNR):** Inside the cell, Ga^{3+} disrupts iron homeostasis. Its primary target is the iron-dependent enzyme ribonucleotide reductase (RNR), which is essential for converting ribonucleotides to deoxyribonucleotides—the building blocks of DNA.^[23] Gallium inhibits RNR through a dual mechanism: by directly interacting with the enzyme and by preventing the delivery of the iron cofactor required for its function.^{[1][23]}
- **Downstream Effects:** The inhibition of RNR halts DNA synthesis and repair, leading to cell cycle arrest and apoptosis (programmed cell death).^[1]

This unique mechanism, distinct from traditional cytotoxic agents, results in a lack of cross-resistance with other chemotherapies and a notable absence of bone marrow suppression

(myelosuppression), making it a valuable option for heavily pre-treated patients.[2][24]

Therapeutic Applications:

- Hypercalcemia of Malignancy: Its FDA-approved indication, where it inhibits osteoclast-mediated bone resorption, thereby lowering elevated blood calcium levels.[1][20]
- Oncology: Has shown clinical activity in non-Hodgkin's lymphoma and bladder cancer.[2][21][24]
- Infectious Disease: Its ability to disrupt bacterial iron metabolism makes it a promising antimicrobial agent against challenging pathogens like *Acinetobacter baumannii*. [4]

Conclusion

Gallium(III) nitrate hydrate is a multifaceted compound whose clinical utility is deeply rooted in its fundamental chemical properties. A precise determination of its molecular weight, through the empirical validation of its hydration state, is the mandatory first step for any rigorous scientific or clinical investigation. By employing a robust analytical workflow combining TGA and ICP-MS, researchers can ensure the accuracy and reproducibility of their work. Understanding its elegant mechanism as an iron mimic that targets the critical RNR enzyme provides a clear rationale for its continued development in oncology, infectious disease, and beyond. This guide serves as a foundational resource for professionals dedicated to harnessing the full therapeutic potential of this unique metallodrug.

References

- Bernstein, L. R. (1998). Medical Applications and Toxicities of Gallium Compounds. MDPI. [\[Link\]](#)
- Apseoff, G. (1999). Therapeutic uses of gallium nitrate: past, present, and future. PubMed. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **Gallium(III) nitrate hydrate**. PubChem. Retrieved from [\[Link\]](#)

- Chitambar, C. R., & Lyou, Y. (2000). Interaction of gallium nitrate with other inhibitors of ribonucleotide reductase: effects on the proliferation of human leukemic cells. PubMed. [[Link](#)]
- Warrell, R. P. Jr. (2002). Gallium nitrate in the treatment of lymphoma. PubMed. [[Link](#)]
- Chitambar, C. R., Narasimhan, J., Guy, J., Sem, D. S., & O'Brien, W. J. (1991). Inhibition of ribonucleotide reductase by gallium in murine leukemic L1210 cells. PubMed. [[Link](#)]
- Wikipedia. (n.d.). Gallium nitrate. Wikipedia. Retrieved from [[Link](#)]
- Chitambar, C. R. (2010). Gallium-containing anticancer compounds. PMC - PubMed Central - NIH. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Gallium (III) nitrate hydrate. PubChem. Retrieved from [[Link](#)]
- Scite.ai. (n.d.). Therapeutic Uses of Gallium Nitrate. Scite.ai. Retrieved from [[Link](#)]
- Patsnap Synapse. (n.d.). Gallium nitrate. Patsnap Synapse. Retrieved from [[Link](#)]
- Lee, S. H., Park, D. W., & Kim, C. S. (2019). Thermal Plasma Synthesis of Crystalline Gallium Nitride Nanopowder from Gallium Nitrate Hydrate and Melamine. MDPI. [[Link](#)]
- Hedley, D. W., Tripp, E. H., Slowiaczek, P., & Mann, G. J. (1988). Effect of Gallium on DNA Synthesis by Human T-Cell Lymphoblasts. AACR Journals. [[Link](#)]
- Berbenni, V., & Marini, A. (2004). Thermal decomposition of gallium nitrate hydrate and modeling of thermolysis products. ResearchGate. [[Link](#)]
- Vital Materials. (n.d.). Gallium Nitrate Nonahydrate. Vital Materials. Retrieved from [[Link](#)]
- Bernstein, L. R. (1998). Mechanisms of therapeutic activity for gallium. Semantic Scholar. [[Link](#)]
- ResearchGate. (n.d.). Thermal Decomposition of Gallium Nitrate Hydrate $Ga(NO_3)_3 \cdot xH_2O$. ResearchGate. Retrieved from [[Link](#)]

- Choi, S. R., Hassan, M. A., Britigan, B. E., & Narayanasamy, P. (2024). Gallium Uncouples Iron Metabolism to Enhance Glioblastoma Radiosensitivity. PubMed. [[Link](#)]
- ResearchGate. (n.d.). TGA (thermogravimetric analysis) of $\text{Ga}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$ raw material. ResearchGate. Retrieved from [[Link](#)]
- Zhang, R., et al. (2025). Gallium nitrate inhibits multidrug-resistant *Acinetobacter baumannii* isolated from bloodstream infection by disrupting multiple iron-dependent metabolic processes. NIH. [[Link](#)]
- Bradley, S. M., & Torardi, C. C. (2001). The thermal decomposition of gallium nitrate hydrate, $\text{Ga}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$. ResearchGate. [[Link](#)]
- Wiley Science Solutions. (n.d.). GALLIUM(III) NITRATE, NONAHYDRATE. SpectraBase. Retrieved from [[Link](#)]
- American Elements. (n.d.). **Gallium(III) Nitrate Hydrate**. American Elements. Retrieved from [[Link](#)]
- Chitambar, C. R., & Seligman, P. A. (1990). Treatment with gallium nitrate: evidence for interference with iron metabolism in vivo. PubMed. [[Link](#)]
- Wikipedia. (n.d.). Ribonucleotide reductase inhibitor. Wikipedia. Retrieved from [[Link](#)]
- Zegen Advanced Materials. (n.d.). Gallium Nitrate Hydrate Nanohydrate. Zegen Advanced Materials. Retrieved from [[Link](#)]
- Molar Mass Calculator. (n.d.). $\text{Ga}(\text{NO}_3)_3$ (Gallium(III) nitrate) molar mass. Molar Mass Calculator. Retrieved from [[Link](#)]
- Song, T., et al. (2019). Gallium(III) Nitrate Inhibits Pathogenic *Vibrio splendidus* Vs by Interfering with the Iron Uptake Pathway. ResearchGate. [[Link](#)]
- Krishnamoorthy, K. R., et al. (1995). Multitechnique Approach to Trace Characterization of High Purity Materials: Gallium. PMC. [[Link](#)]
- Xie Jianjun, et al. (2006). Gallium nitrate preparation method.

- Gabbiani, C., et al. (2024). Synthesis, characterization and in vitro cytotoxicity of gallium(III)-dithiocarbamate complexes. Dalton Transactions (RSC Publishing). [[Link](#)]
- ResearchGate. (n.d.). Conventional preparation of the Ga₂O₃ precursor solution. ResearchGate. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. mdpi.com [mdpi.com]
- 2. Gallium-containing anticancer compounds - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Therapeutic uses of gallium nitrate: past, present, and future - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Gallium nitrate inhibits multidrug-resistant *Acinetobacter baumannii* isolated from bloodstream infection by disrupting multiple iron-dependent metabolic processes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. kmchem.com [kmchem.com]
- 6. americanelements.com [americanelements.com]
- 7. CAS 69365-72-6: Gallium(III) nitrate hydrate | CymitQuimica [cymitquimica.com]
- 8. GALLIUM(III) NITRATE HYDRATE | 69365-72-6 [chemicalbook.com]
- 9. researchgate.net [researchgate.net]
- 10. spectrabase.com [spectrabase.com]
- 11. zegmetal.com [zegmetal.com]
- 12. researchgate.net [researchgate.net]
- 13. nanorh.com [nanorh.com]
- 14. 硝酸ガリウム(III) 水和物 crystalline, 99.9% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]

- [15. Gallium\(III\) nitrate hydrate | GaH₂N₃O₁₀ | CID 11550823 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [16. Thermal Plasma Synthesis of Crystalline Gallium Nitride Nanopowder from Gallium Nitrate Hydrate and Melamine \[mdpi.com\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. Multitechnique Approach to Trace Characterization of High Purity Materials: Gallium - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. CN1762825A - Gallium nitrate preparation method - Google Patents \[patents.google.com\]](#)
- [20. Gallium nitrate - Wikipedia \[en.wikipedia.org\]](#)
- [21. scite.ai \[scite.ai\]](#)
- [22. Gallium Uncouples Iron Metabolism to Enhance Glioblastoma Radiosensitivity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [23. Inhibition of ribonucleotide reductase by gallium in murine leukemic L1210 cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [24. Gallium nitrate in the treatment of lymphoma - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Gallium\(III\) nitrate hydrate molecular weight\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1631410/docs#gallium-iii-nitrate-hydrate-molecular-weight\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)